

# Guide to Inter-Laboratory Comparison: 2-Nitromesitylene Analysis

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: 2-Nitromesitylene

CAS No.: 603-71-4

Cat. No.: B1583763

[Get Quote](#)

## Executive Summary: The Steric Challenge

This guide establishes the framework for an inter-laboratory comparison (ILC) regarding the quantification of **2-Nitromesitylene** (1,3,5-trimethyl-2-nitrobenzene). Unlike simple nitroaromatics, **2-Nitromesitylene** presents a unique analytical challenge due to steric inhibition of resonance. The two ortho-methyl groups force the nitro group out of the aromatic plane, significantly altering its UV absorption profile and mass spectral fragmentation compared to unhindered isomers like 4-nitrotoluene.

This document objectively compares the two primary analytical "products"—GC-MS (Gas Chromatography-Mass Spectrometry) and HPLC-UV (High-Performance Liquid Chromatography)—and provides the statistical architecture (ISO 13528) required to validate laboratory proficiency.

## Compound Profile & Analytical Causality

Property	Data	Analytical Implication
CAS No.	603-71-4	Unique Identifier for registry
Formula		MW: 165.19 g/mol
Structure	Nitro group flanked by two methyls	Steric Twist: The group cannot lie coplanar with the ring.
UV	~210-220 nm (Hypsochromic shift)	Critical: Standard detection at 254 nm is significantly less sensitive due to loss of conjugation.
Boiling Point	255 °C	High enough for GC, but requires moderate thermal stability.

## Methodology Comparison: GC-MS vs. HPLC-UV

For this ILC, laboratories are permitted to use either method, but the Reference Value is established via GC-MS due to its superior specificity for this analyte.

## Comparative Performance Data

Data derived from validation studies on nitroaromatic impurities.

Metric	Method A: GC-MS (EI)	Method B: HPLC-UV (DAD)
Specificity	High. Mass spectrum provides structural fingerprint (m/z 148 [M-OH]).	Moderate. Relies on Retention Time (RT).[1] Prone to matrix interference.
LOD (Limit of Detection)	0.01 µg/mL (SIM Mode)	0.5 µg/mL (at 210 nm)
Linearity ( )	> 0.999 (0.05 - 10 µg/mL)	> 0.995 (1.0 - 50 µg/mL)
Throughput	15-20 min run time	10-15 min run time
Steric Effect Impact	Advantageous. The "Ortho Effect" creates a distinct m/z 148 fragment, confirming identity.	Disadvantageous. Twisted nitro group lowers extinction coefficient, reducing sensitivity.

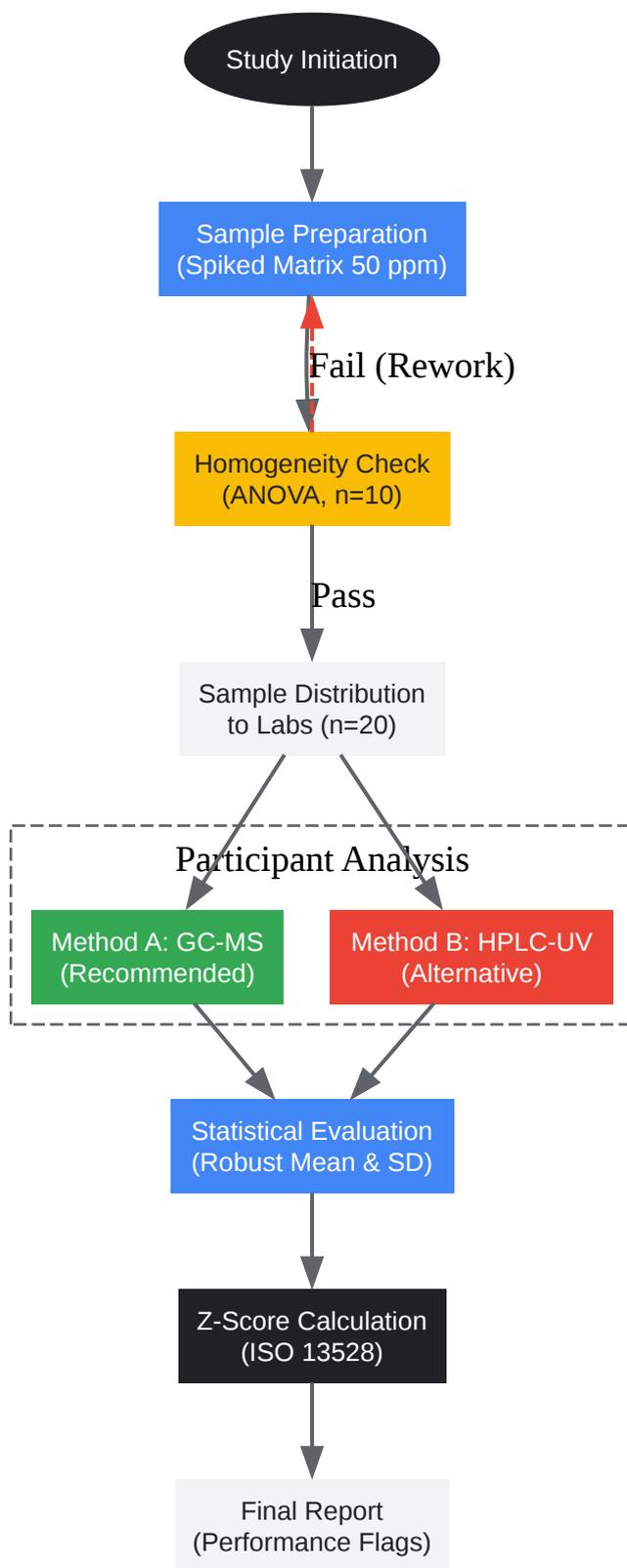
Verdict:GC-MS is the superior method for trace-level analysis and impurity profiling. HPLC-UV is acceptable only for high-concentration assay testing (>98% purity checks).

## Inter-Laboratory Study Design (ISO 13528)

To ensure the integrity of the comparison, the study follows a Split-Level Design.

### 4.1 Workflow Visualization

The following diagram outlines the logical flow of the ILC, from sample homogeneity testing to Z-score generation.



[Click to download full resolution via product page](#)

Caption: Workflow for **2-Nitromesitylene** Proficiency Testing compliant with ISO 13528.

## Detailed Experimental Protocol (Reference Method: GC-MS)

This protocol is designed to be self-validating. The presence of the m/z 148 ion confirms the specific ortho-nitro structure, distinguishing it from para-isomers.

### 5.1 Reagents & Standards

- Analyte: **2-Nitromesitylene** (Standard Grade, >99%).
- Internal Standard (IS): Nitrobenzene-d5 or 1,3,5-Trichlorobenzene (Must separate from analyte).
- Solvent: Dichloromethane (DCM) or Ethyl Acetate (HPLC Grade).

### 5.2 Instrument Parameters (Agilent 7890/5977 or equiv)

- Column: DB-5ms or HP-5ms (30m x 0.25mm x 0.25 $\mu$ m). Rationale: Low bleed, non-polar phase ideal for aromatics.
- Inlet: Split Mode (20:1). Temp: 250°C.
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Oven Program:
  - Hold 60°C for 1 min.
  - Ramp 15°C/min to 200°C.
  - Ramp 25°C/min to 280°C (Post-run bake out).
- MS Source: 230°C, Quad: 150°C.
- Acquisition: SIM Mode (Selected Ion Monitoring).

### 5.3 Detection Logic (SIM Table)

Compound	Target Ion (m/z)	Qualifier Ions (m/z)	Rationale
2-Nitromesitylene	148	165, 91, 77	148 [M-OH] is the base peak due to the "Ortho Effect" (interaction of nitro oxygen with methyl hydrogen). 165 is .
Internal Standard	Depends on IS	-	Normalization of injection variability.

## 5.4 Step-by-Step Workflow

- Preparation: Dissolve 10 mg **2-Nitromesitylene** in 10 mL DCM (Stock A). Dilute to calibration range (0.1 – 10 ppm).
- IS Addition: Spike all standards and samples with IS at constant concentration (e.g., 5 ppm).
- System Suitability: Inject the 5 ppm standard 5 times.
  - Requirement: RSD of Area Ratio < 5%.
  - Requirement: Tailing Factor < 1.5.
- Analysis: Inject samples.
- Calculation: Use Linear Regression ( ) with weighting.

## Data Analysis & Z-Score Interpretation

Participants must report results (

).

The study organizer calculates the Z-Score to quantify performance.<sup>[2]</sup>

Formula:

[3]

- : Laboratory result.
- : Assigned value (Robust mean of all participants).
- : Standard deviation for proficiency assessment (Target SD).[4]

Interpretation Criteria:

- $|z| \leq 2.0$ : Satisfactory (Green).
- $2.0 < |z| < 3.0$ : Questionable (Yellow) – Check calibration curves.
- $|z| \geq 3.0$ : Unsatisfactory (Red) – Root cause analysis required (Check spectral integration of m/z 148).

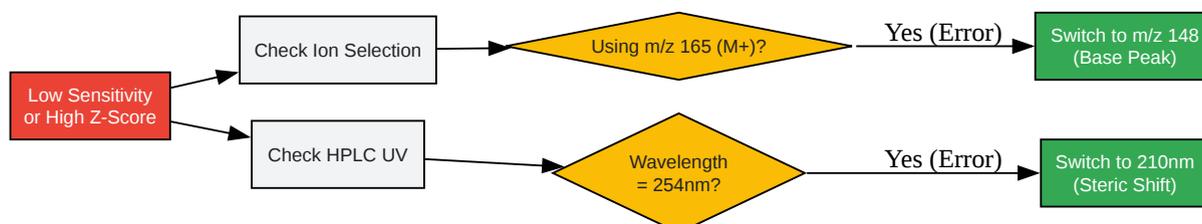
## Expert Troubleshooting: The "Ortho Effect"

A common failure mode in this analysis is misidentification or poor sensitivity due to the Ortho Effect.

Mechanism: In **2-Nitromesitylene**, the oxygen of the nitro group abstracts a hydrogen from the adjacent methyl group. This leads to the loss of a hydroxyl radical (OH, mass 17), resulting in a dominant

peak at m/z 148.

Troubleshooting Diagram:



[Click to download full resolution via product page](#)

Caption: Diagnostic logic for correcting common sensitivity errors in **2-Nitromesitylene** analysis.

## References

- National Institute of Standards and Technology (NIST). **2-Nitromesitylene** Mass Spectrum (Electron Ionization). [5] NIST Chemistry WebBook, SRD 69. [5] Available at: [\[Link\]](#)
- International Organization for Standardization (ISO). ISO 13528:2022 - Statistical methods for use in proficiency testing by interlaboratory comparison. [3] Available at: [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). Method 8330B (SW-846): Nitroaromatics and Nitramines by High Performance Liquid Chromatography (HPLC). (Relevant for HPLC conditions). Available at: [\[Link\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. GC-MS Analysis of Biological Nitrate and Nitrite Using Pentafluorobenzyl Bromide in Aqueous Acetone: A Dual Role of Carbonate/Bicarbonate as an Enhancer and Inhibitor of Derivatization - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. demarcheiso17025.com [[demarcheiso17025.com](https://demarcheiso17025.com/)]
- 3. Z-Score in Proficiency Testing: Understanding ISO 13528 [[shapypro.com](https://shapypro.com/)]
- 4. eurachem.org [[eurachem.org](https://eurachem.org/)]
- 5. Benzene, 1,3,5-trimethyl-2-nitro- [[webbook.nist.gov](https://webbook.nist.gov/)]
- To cite this document: BenchChem. [Guide to Inter-Laboratory Comparison: 2-Nitromesitylene Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1583763#inter-laboratory-comparison-of-2-nitromesitylene-analysis>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)